

An In-depth Technical Guide to N,N-dimethyl-1-naphthylamine

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Compound of Interest

Compound Name: *N,N*-dimethyl-1-naphthylamine

Cat. No.: B146779

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This technical guide provides a comprehensive overview of the chemical and physical properties of **N,N-dimethyl-1-naphthylamine**, with a focus on its application in scientific research. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Core Properties of N,N-dimethyl-1-naphthylamine

N,N-dimethyl-1-naphthylamine is an aromatic amine that is utilized as a reagent in various chemical assays, most notably for the detection of nitrites.[1][2] Its core physicochemical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₃ N
Molecular Weight	171.24 g/mol
Appearance	Clear, very slight yellow to dark yellow liquid[3]
Density	1.042 g/mL at 25 °C[1][4]
Boiling Point	139-140 °C at 13 mmHg[1][4]
Refractive Index	n _{20/D} 1.622[1][3]
Solubility	Insoluble in water
Storage Conditions	Room temperature, protected from light.[1] May be sensitive to air and moisture.[3]
CAS Number	86-56-6[3]

Key Application: The Nitrate Reduction Test

A primary application of **N,N-dimethyl-1-naphthylamine** is in the nitrate reduction test, a biochemical assay used to determine the ability of microorganisms to reduce nitrate to nitrite.[1][2][5] This test is a critical component in the identification and differentiation of various bacterial species, particularly within the Enterobacteriaceae family.

The underlying principle of this test is the Griess reaction. In this reaction, if the microorganism has reduced nitrate to nitrite, the nitrite reacts with sulfanilic acid in an acidic environment to form a diazonium salt. This intermediate then couples with **N,N-dimethyl-1-naphthylamine** to produce a red-colored azo dye, indicating a positive result.[1][2][5][6]

Experimental Protocol: Nitrate Reduction Test

The following is a detailed methodology for performing the nitrate reduction test in a laboratory setting.

Materials:

- Nitrate Broth (containing 0.1% potassium nitrate)

- Reagent A: Sulfanilic acid solution (0.8% in 5N acetic acid)
- Reagent B: **N,N-dimethyl-1-naphthylamine** solution (0.6% in 5N acetic acid)
- Zinc dust (nitrate-free)
- Pure culture of the test microorganism
- Incubator
- Sterile test tubes
- Inoculating loop

Procedure:

- Inoculate a tube of nitrate broth with a pure culture of the test microorganism.
- Incubate the inoculated tube at the optimal growth temperature for the microorganism (typically 35-37°C) for 24-48 hours.[\[7\]](#)
- After incubation, examine the broth for turbidity to confirm bacterial growth.
- Add 5-10 drops of Reagent A (Sulfanilic acid) to the culture tube.
- Add 5-10 drops of Reagent B (**N,N-dimethyl-1-naphthylamine**) to the culture tube.
- Gently shake the tube to mix the reagents.
- Observe for a color change within 1-2 minutes.

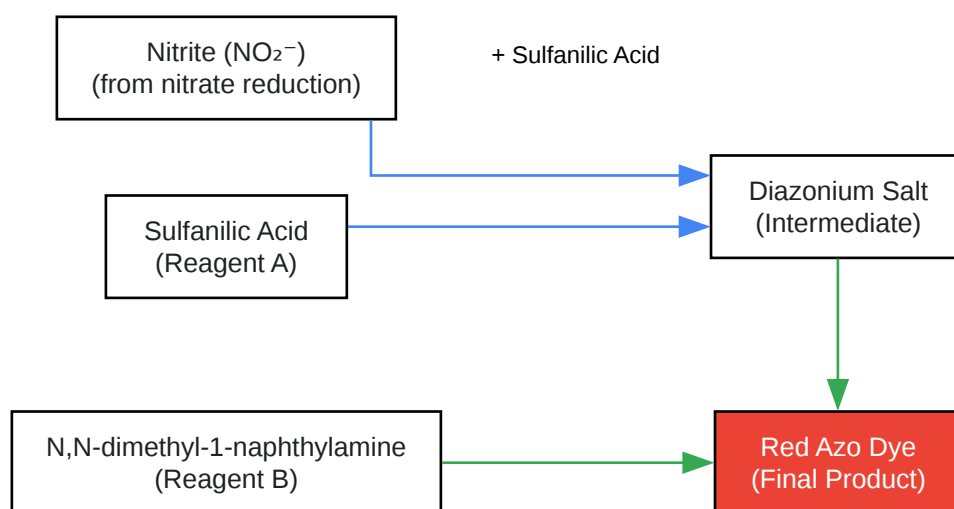
Interpretation of Results:

- Positive Result: The development of a red or pink color indicates that nitrate has been reduced to nitrite.
- Negative Result (Initial): If no color change occurs, it can mean one of two things: either nitrate was not reduced, or it was further reduced to other nitrogenous compounds such as ammonia or nitrogen gas.

- Confirmation of Negative Result: To differentiate between the two possibilities in a negative result, a small amount of zinc dust is added to the tube.
 - If a red color develops after the addition of zinc, it indicates that nitrate was still present and the test is truly negative for nitrate reduction by the organism. The zinc chemically reduced the nitrate to nitrite.
 - If no color change occurs after the addition of zinc, it confirms that the nitrate was reduced by the organism beyond nitrite to other nitrogen compounds, and the result is considered positive for nitrate reduction.

Visualizing the Griess Reaction

The following diagram illustrates the chemical workflow of the Griess reaction, which is the basis for the nitrate reduction test.



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Caption: Workflow of the Griess reaction for nitrite detection.

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